

# Application of Quinclorac in Turfgrass Weed Management: A Guide for Researchers

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## Compound of Interest

Compound Name: **Quinclorac**

Cat. No.: **B055369**

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These application notes provide a comprehensive overview of the use of **quinclorac** in turfgrass weed management studies. This document outlines the herbicide's mode of action, summarizes efficacy and tolerance data from various studies, and provides detailed protocols for conducting turfgrass herbicide trials.

## Introduction to Quinclorac

**Quinclorac** is a selective, post-emergent herbicide widely used for the control of annual grasses and certain broadleaf weeds in various turfgrass species.<sup>[1]</sup> Its unique chemistry allows for effective weed control with a reasonable margin of safety on tolerant turfgrasses. Understanding its mechanism of action and application parameters is crucial for designing effective weed management strategies and conducting robust research studies.

Chemical Name: 3,7-dichloro-8-quinolincarboxylic acid<sup>[2]</sup>

Herbicide Group: Group 4 (WSSA); Group O (HRAC) - Synthetic Auxins<sup>[2][3]</sup>

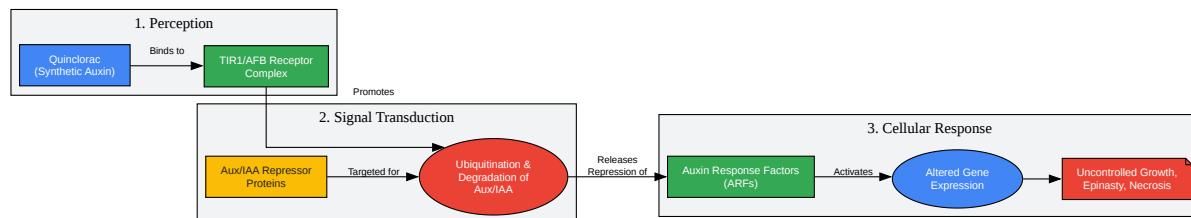
## Mechanism of Action

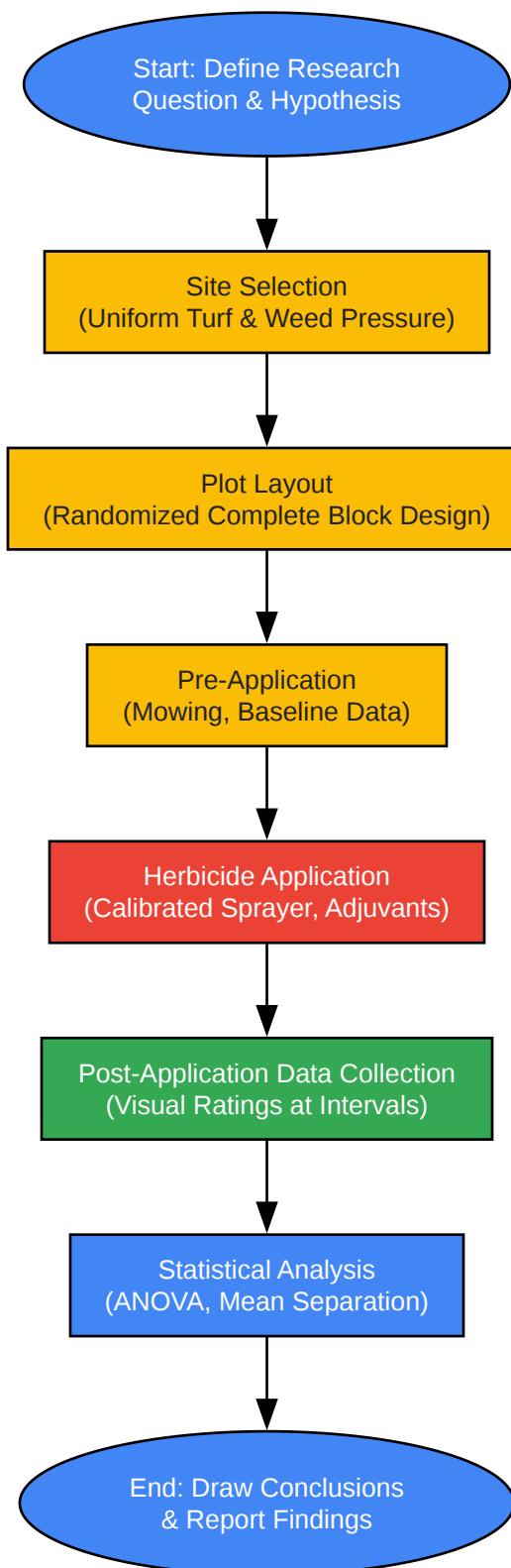
**Quinclorac**'s primary mode of action is as a synthetic auxin, mimicking the natural plant hormone indole-3-acetic acid (IAA).<sup>[3][4]</sup> This leads to a disruption of several growth processes in susceptible plants.

- Disruption of Cell Growth: **Quinchlorac** induces rapid, uncontrolled cell division and elongation, leading to tissue damage and ultimately, plant death.[3]
- Nucleic Acid and Protein Synthesis Interference: The herbicidal action involves the disruption of cell wall plasticity and nucleic acid metabolism.[3]
- Ethylene and Cyanide Production: In susceptible grass species, **quinchlorac** has been shown to stimulate the production of ethylene and cyanide to phytotoxic levels, contributing to necrosis.

## Signaling Pathway

The following diagram illustrates the simplified signaling pathway of synthetic auxins like **quinchlorac** in a susceptible plant cell.



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- To cite this document: BenchChem. [Application of Quinclorac in Turfgrass Weed Management: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b055369#application-of-quinclorac-in-turfgrass-weed-management-studies>]

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